

5-Methoxysuberenone: An Uncharacterized Coumarin from Toddalia asiatica

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Compound of Interest

Compound Name: 5-Methoxysuberenone

Cat. No.: B3038284

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Introduction

5-Methoxysuberenone is a natural product belonging to the coumarin class of compounds. It has been isolated from the root bark of *Toddalia asiatica* (L.) Lam., a plant used in traditional medicine with a history of applications for various ailments.^[1] The chemical name for this compound is 5,7-dimethoxy-6-[(E)-3-oxobut-1-enyl]chromen-2-one.^[1] Despite its identification and isolation, a comprehensive review of the scientific literature reveals a significant gap in the understanding of its biological activities and pharmacological potential.

Current State of Research

As of late 2025, there is a notable absence of published studies detailing the biological effects, mechanism of action, or potential therapeutic applications of **5-Methoxysuberenone**. While its source plant, *Toddalia asiatica*, is known to produce a variety of bioactive compounds, including other coumarins and alkaloids with demonstrated anti-inflammatory, anticancer, and antimicrobial properties, **5-Methoxysuberenone** itself remains uncharacterized in a biological context.

Searches of chemical and biological databases confirm its identity and natural origin but do not provide any quantitative data such as IC₅₀ or EC₅₀ values, pharmacokinetic profiles, or descriptions of its effects on cellular signaling pathways.

The Bioactive Context: *Toddalia asiatica*

Toddalia asiatica, the natural source of **5-Methoxysuberenone**, has been the subject of numerous phytochemical and pharmacological investigations. Extracts from this plant and other isolated compounds have shown a wide range of biological activities. The primary classes of bioactive molecules identified in *T. asiatica* are coumarins and alkaloids. These compounds are believed to be responsible for the plant's traditional uses in treating conditions like rheumatism, fever, and infections.

The lack of data on **5-Methoxysuberenone** presents a clear opportunity for future research. Given the established bioactivities of other coumarins isolated from *Toddalia asiatica* and the broader family of methoxy-substituted coumarins, it is plausible that **5-Methoxysuberenone** may possess interesting pharmacological properties.

Future Directions

The absence of biological data for **5-Methoxysuberenone** highlights an unexplored area for natural product researchers and drug discovery professionals. Future investigations could focus on:

- In vitro screening: Evaluating the cytotoxic, anti-inflammatory, antimicrobial, and antioxidant potential of purified **5-Methoxysuberenone**.
- Target identification: Elucidating the molecular targets and signaling pathways modulated by the compound.
- Pharmacokinetic studies: Determining the absorption, distribution, metabolism, and excretion (ADME) profile of **5-Methoxysuberenone**.

Conclusion

While the core requirements for a detailed technical guide—including quantitative data, experimental protocols, and signaling pathway diagrams—cannot be fulfilled for **5-Methoxysuberenone** at this time due to a lack of available research, its status as an uncharacterized natural product from a medicinally important plant makes it a person of interest for future research endeavors. The scientific community awaits studies that will shed light on the potential biological activities and therapeutic relevance of this unique coumarin.

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References

- 1. 5-Methoxysuberenone | CAS:85011-58-1 | Coumarins | High Purity | Manufacturer BioCrick [biocrick.com]
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